

# Physical and chemical properties of Secoxyloganin.

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## Compound of Interest

Compound Name: Secoxyloganin

Cat. No.: B110862

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## Secoxyloganin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Secoxyloganin** is a secoiridoid glycoside found in various medicinal plants, most notably in the flower buds and leaves of *Lonicera japonica* (Japanese honeysuckle).<sup>[1]</sup> This document provides an in-depth overview of the physical and chemical properties of **Secoxyloganin**, detailed experimental protocols for its isolation and analysis, and an exploration of its known biological activities and associated signaling pathways. The information is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Physicochemical Properties

**Secoxyloganin** is a white to light yellow crystalline solid or powder.<sup>[2]</sup> Its core structure consists of a secoiridoid aglycone linked to a glucose molecule.

## Structural and General Properties

A summary of the key physical and chemical properties of **Secoxyloganin** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>24</sub> O <sub>11</sub>	[3][4][5]
Molecular Weight	404.37 g/mol	[3][4][5]
IUPAC Name	2-[(2S,3R,4S)-3-ethenyl-5-methoxycarbonyl-2-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-3,4-dihydro-2H-pyran-4-yl]acetic acid	[3]
CAS Number	58822-47-2	
Appearance	Crystalline solid or powder	[2]
Purity	>98% (commercially available)	[2]
Storage	Under inert gas (nitrogen or Argon) at 2–8 °C	[2]

## Solubility

**Secoxyloganin** exhibits solubility in a range of organic solvents and aqueous solutions, as detailed in Table 2.

Solvent	Solubility	Reference
Dimethylformamide (DMF)	5 mg/mL	
Dimethyl sulfoxide (DMSO)	5 mg/mL	
Ethanol	10 mg/mL	
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL	

## Spectral Data

The spectral characteristics of **Secoxyloganin** are crucial for its identification and characterization.

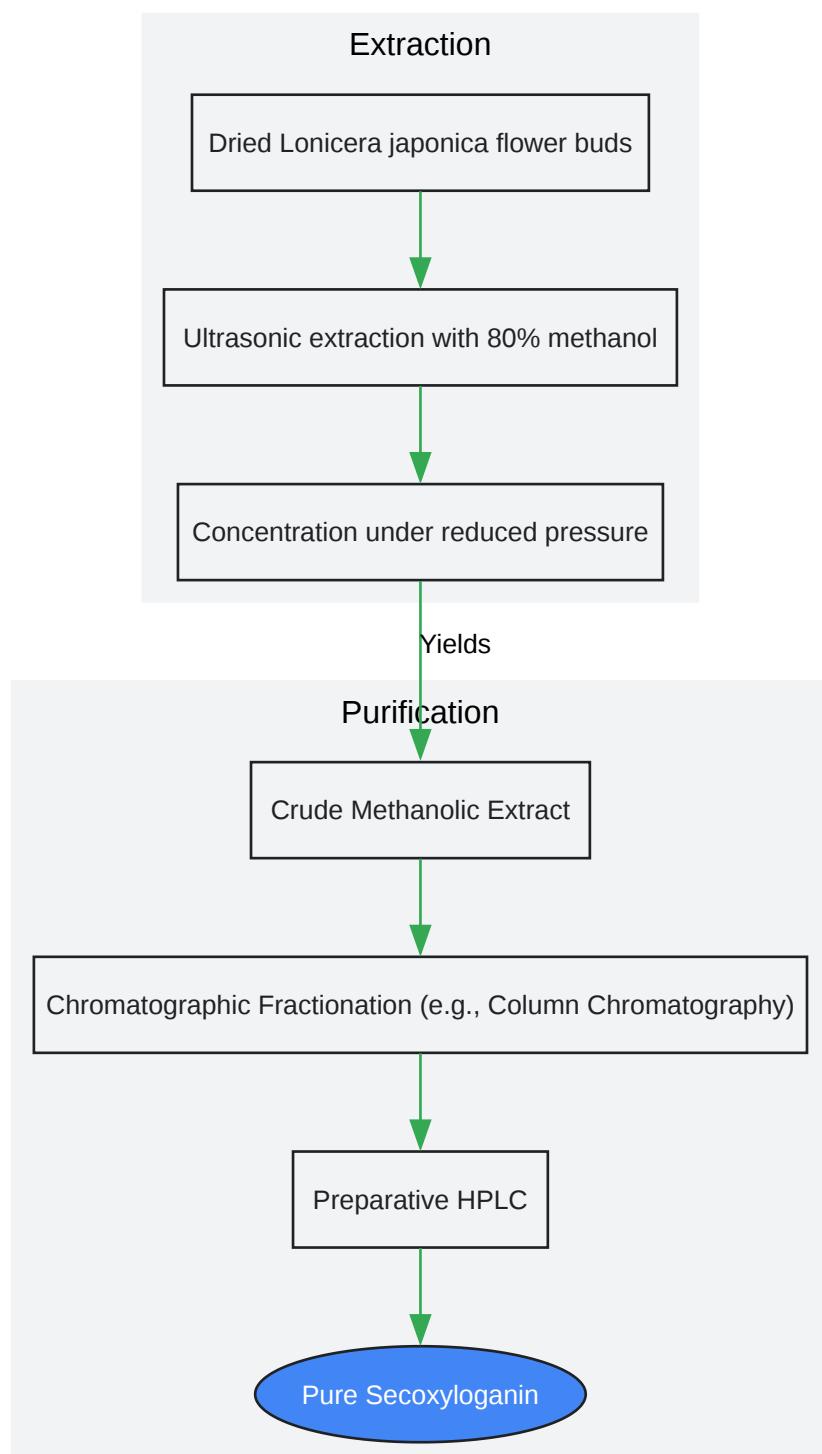
Spectral Data	Value	Reference
UV ( $\lambda$ max)	232 nm	
Mass Spectrometry	Precursor ion $[M-H]^-$ at m/z 403.125	[3]
$^1H$ NMR	Data not explicitly available in searched public resources.	
$^{13}C$ NMR	Data not explicitly available in searched public resources.	

## Experimental Protocols

### Isolation and Purification of Secoxyloganin from *Lonicera japonica*

This protocol describes a general method for the extraction and chromatographic separation of **Secoxyloganin** from the flower buds of *Lonicera japonica*.

#### Workflow for **Secoxyloganin** Isolation and Purification



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Caption: Workflow for the isolation and purification of **Secoxyloganin**.

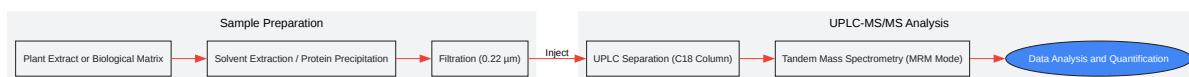
Methodology:

- Plant Material Preparation: Dried flower buds of *Lonicera japonica* are ground into a fine powder.[6]
- Extraction: The powdered plant material is subjected to ultrasonication with 80% methanol for 90 minutes. This process is repeated three times to ensure exhaustive extraction.[6]
- Concentration: The resulting methanolic extracts are combined and concentrated under reduced pressure to yield a crude extract.[6]
- Chromatographic Fractionation: The crude extract is then subjected to chromatographic fractionation. This can be achieved using various techniques, such as column chromatography over silica gel or other suitable stationary phases, with a gradient elution system of solvents like n-butanol, formic acid, and water.
- High-Performance Liquid Chromatography (HPLC) Purification: Fractions enriched with **Secoxyloganin** are further purified using preparative HPLC on a C18 column to yield the pure compound.

## Analysis of Secoxyloganin by UPLC-MS/MS

This protocol provides a sensitive and selective method for the quantification of **Secoxyloganin** in various matrices.

### Workflow for UPLC-MS/MS Analysis of **Secoxyloganin**



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Caption: Workflow for the UPLC-MS/MS analysis of **Secoxyloganin**.

Methodology:

- Sample Preparation (from Plant Material):
  - Accurately weigh the dried, powdered plant material.
  - Add a suitable extraction solvent (e.g., 70% methanol).
  - Perform ultrasonic extraction.
  - Centrifuge to pellet solid debris.
  - Filter the supernatant through a 0.22  $\mu$ m syringe filter into a UPLC vial.
- UPLC System:
  - Column: ACQUITY UPLC BEH C18, 1.7  $\mu$ m, 2.1 x 100 mm (or equivalent).
  - Mobile Phase: A gradient of 0.1% formic acid in water and acetonitrile.
  - Flow Rate: As optimized for the specific column and system.
  - Injection Volume: Typically 1-5  $\mu$ L.
- Mass Spectrometry:
  - Ionization Mode: Electrospray Ionization (ESI), negative mode.
  - Detection: Multiple Reaction Monitoring (MRM) of the transition from the precursor ion (m/z 403.1) to specific product ions.

## Biological Activities and Signaling Pathways

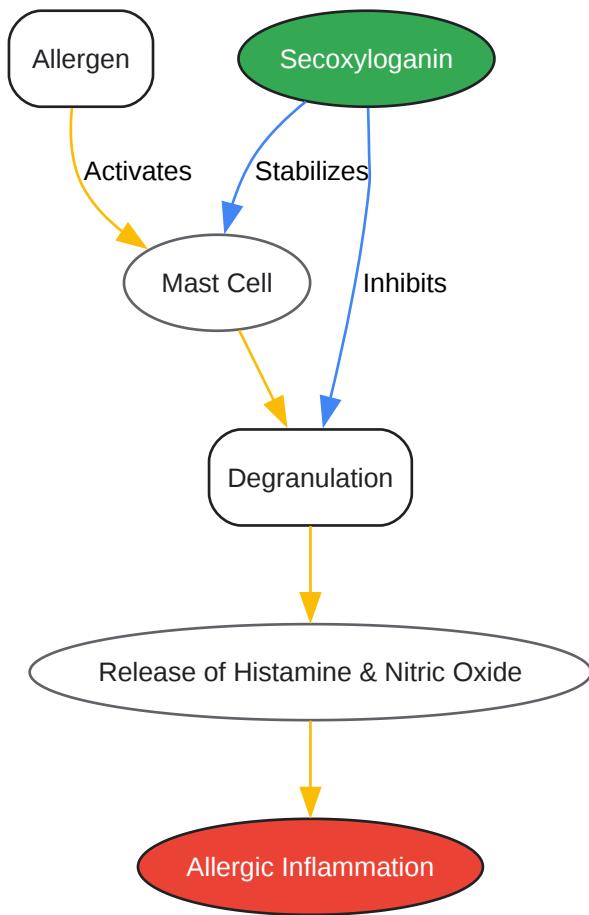
**Secoxyloganin** has been reported to possess several biological activities, including anti-allergic and antibacterial effects.

### Anti-allergic Activity

**Secoxyloganin** has demonstrated anti-allergic properties by preventing the decrease in tail vein blood flow in a hen egg white lysozyme-sensitized mouse model, which is indicative of an

anti-inflammatory effect in allergic reactions. The proposed mechanism involves the stabilization of mast cells.

#### Proposed Anti-allergic Signaling Pathway of **Secoxyloganin**



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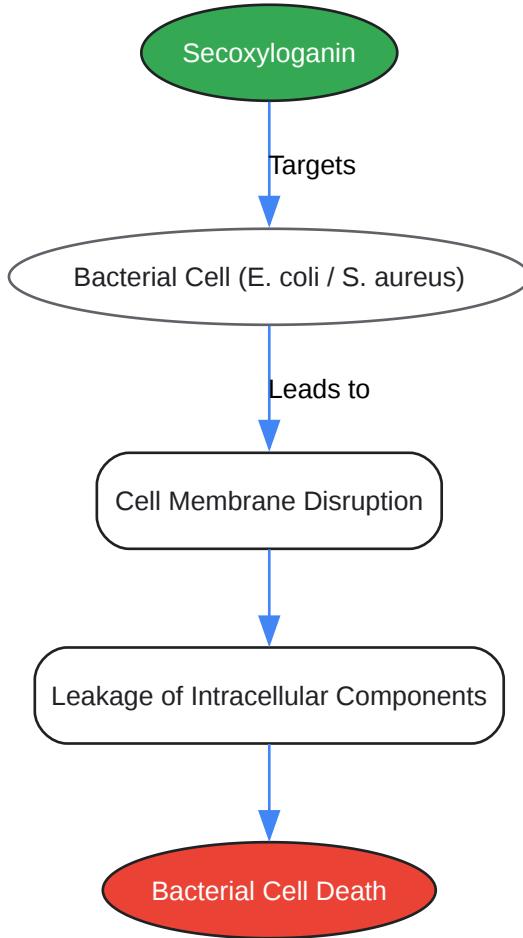
Caption: Proposed mechanism of anti-allergic action of **Secoxyloganin**.

The binding of allergens to IgE receptors on the surface of mast cells triggers a signaling cascade that leads to degranulation and the release of inflammatory mediators such as histamine and nitric oxide. **Secoxyloganin** is proposed to stabilize the mast cell membrane, thereby inhibiting degranulation and the subsequent release of these mediators, which in turn reduces the inflammatory response associated with allergic reactions.

## Antibacterial Activity

**Secoxyloganin** has been shown to be active against both Gram-positive (*Staphylococcus aureus*) and Gram-negative (*Escherichia coli*) bacteria. While the precise mechanism has not been fully elucidated for **Secoxyloganin**, a common mechanism for plant-derived antimicrobial compounds involves the disruption of the bacterial cell membrane.

#### Proposed Antibacterial Mechanism of **Secoxyloganin**



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Caption: Proposed mechanism of antibacterial action of **Secoxyloganin**.

It is hypothesized that **Secoxyloganin** interacts with the bacterial cell membrane, leading to a loss of integrity. This disruption results in the leakage of essential intracellular components, ultimately causing bacterial cell death.

## Conclusion

**Secoxyloganin** is a promising natural product with well-defined physicochemical properties and significant biological activities. The experimental protocols outlined in this guide provide a framework for its isolation, purification, and analytical quantification. Further research is warranted to fully elucidate the specific molecular mechanisms underlying its anti-allergic and antibacterial effects, which could pave the way for its development as a therapeutic agent. The lack of publicly available, detailed NMR spectral data remains a gap in the complete characterization of this compound and should be a focus of future research.

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